

Comprehensive literature review of Triadimenol

A

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Compound of Interest

Compound Name: *Triadimenol A*

CAS No.: 70585-35-2

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An In-Depth Technical Guide to **Triadimenol A**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Triadimenol is a potent, systemic triazole fungicide with broad-spectrum activity against a variety of fungal pathogens in agricultural settings. As a stereoisomer of triadimefon's primary metabolite, its biological activity is deeply rooted in its specific chemical structure and interactions with fungal biochemistry. This guide provides a comprehensive review of Triadimenol, delving into its core chemical properties, stereoisomer-specific activity, and its primary mechanism of action as an inhibitor of sterol biosynthesis. We will explore its synthesis, metabolic pathways in various organisms, and the mechanisms by which fungi develop resistance. Furthermore, this document details its toxicological profile and presents validated analytical protocols for its detection and quantification, offering a holistic view for professionals in research and development.

Chemical and Physicochemical Profile

Triadimenol, chemically known as β -(4-chlorophenoxy)- α -(1,1-dimethylethyl)-1H-1,2,4-triazole-1-ethanol, is a member of the conazole class of fungicides.[1] It is a white, crystalline powder characterized by its systemic and broad-spectrum fungicidal properties.[2]

Its structure features a chlorophenyl group, a triazole ring, and a hydroxyl group, which are crucial for its biological activity. The presence of two chiral centers gives rise to four distinct stereoisomers, a critical aspect that dictates its efficacy.

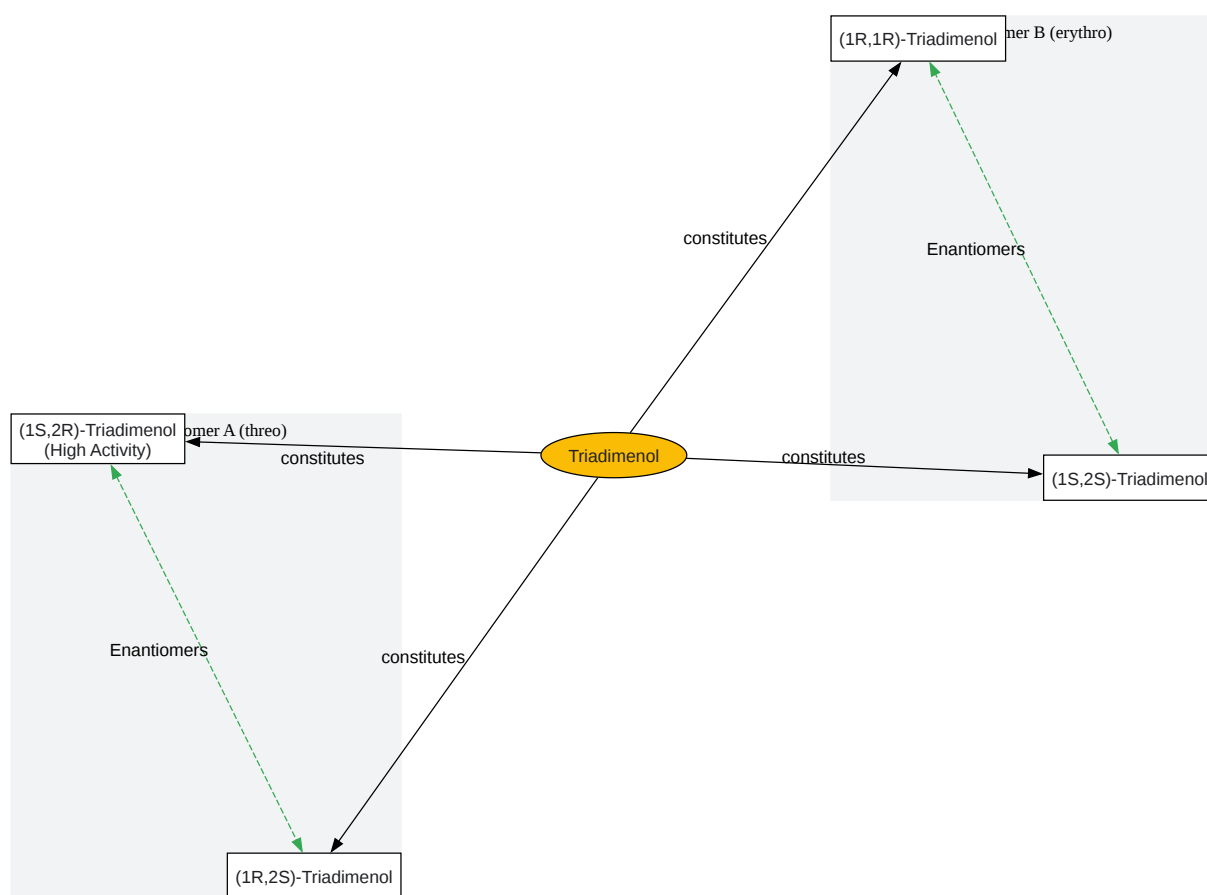
Property	Value	Source
CAS Number	55219-65-3	[1][2]
Molecular Formula	C ₁₄ H ₁₈ ClN ₃ O ₂	[1]
Molecular Weight	295.76 g/mol	[1]
Melting Point	112 °C	[2]
Water Solubility	72 mg/L (at 20 °C, pH 7)	[3]
Vapor Pressure	1 x 10 ⁻³ Pa (at 20 °C)	[2]
Organic Solvent Solubility	High in Dichloromethane (250,000 mg/L), 2-Propanol (140,000 mg/L), Toluene (40,000 mg/L)	[2][3]

The Critical Role of Stereochemistry

Triadimenol possesses two chiral centers, resulting in four stereoisomers that exist as two pairs of enantiomers (diastereomers).[3][4][5] The technical-grade product is typically a mixture of these diastereomeric forms.[3]

The fungicidal activity of Triadimenol is highly stereoselective. The biological efficacy resides almost entirely in one specific isomer. Research has demonstrated that the (1S,2R)-triadimenol enantiomer is up to 1000 times more active against fungal pathogens than the other three enantiomers.[6][7] This enantioselectivity is a paramount consideration in both its application and in toxicological risk assessment, as different isomers can have varying effects on non-

target organisms.[4][5] The differential activity underscores the importance of the precise three-dimensional fit between the fungicide and its target enzyme.



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Stereoisomers of Triadimenol.

Mechanism of Action

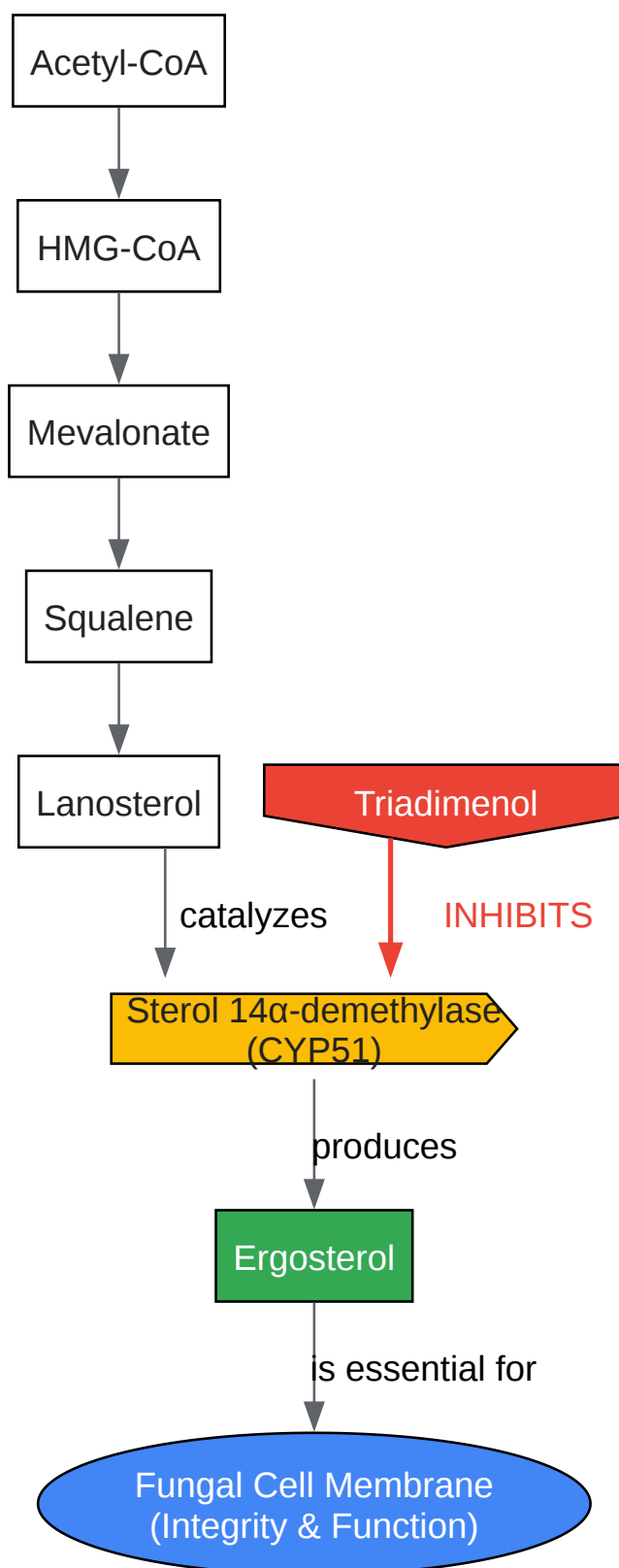
Primary Target: Sterol 14 α -Demethylase (CYP51)

Triadimenol's primary mode of action is the inhibition of ergosterol biosynthesis, an essential component of the fungal cell membrane.[8][9] It specifically targets and inhibits the cytochrome P450 enzyme, sterol 14 α -demethylase (CYP51).[1][10] This enzyme is critical for the conversion of lanosterol to ergosterol.

By blocking this step, Triadimenol causes a depletion of ergosterol and a concurrent accumulation of toxic methylated sterol precursors. This disruption leads to:

- **Altered Membrane Fluidity and Permeability:** The structural integrity of the fungal cell membrane is compromised.
- **Impaired Fungal Growth:** The synthesis of new cell membranes is halted, preventing hyphal growth and proliferation.[8]

This targeted inhibition provides selective, systemic action with curative, protective, and eradicant properties.[1][3]



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Triadimenol's inhibition of the ergosterol biosynthesis pathway.

Secondary and Off-Target Mechanisms

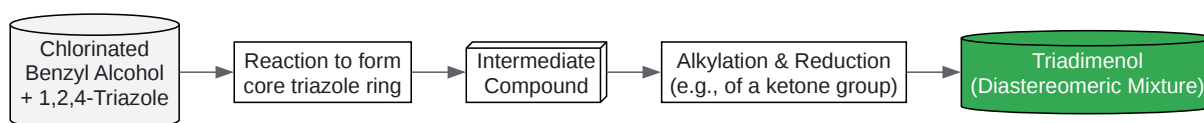
Recent studies have uncovered a secondary mechanism of action in fungi. Triazole-mediated inhibition of CYP51 leads to an accumulation of sterol intermediates, which in turn triggers negative feedback regulation of HMG-CoA reductase, the rate-limiting enzyme in the pathway. [11] This dual-action enhances its fungicidal efficacy.

In mammals, **Triadimenol** and its parent compound, triadimefon, exhibit neurotoxic potential by acting as indirect dopamine agonists. [12] They can inhibit the reuptake of dopamine at the synaptic cleft, leading to increased motor activity and other behavioral effects. [13] This off-target activity is a key consideration in human health risk assessments.

Synthesis and Metabolism

Chemical Synthesis

The commercial production of Triadimenol is a multi-step process. [3] It generally begins with the reaction of a chlorinated benzyl alcohol derivative with 1,2,4-triazole to form the core structure. Subsequent alkylation and reduction steps introduce the remaining functional groups to yield the final active molecule. [3] Precise control over reaction conditions is necessary to achieve a high yield and the desired ratio of diastereomers. [3] A patented method also describes the synthesis from triazolone via catalytic reduction under pressure. [14]



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Generalized workflow for the chemical synthesis of Triadimenol.

Metabolism and Environmental Fate

Triadimenol is the primary and more potent metabolite of the fungicide triadimefon. [12][15] This transformation occurs biotically in soil, plants, and animals through the reduction of triadimefon's carbonyl group. [4][5][15]

- In Soil: Microbial transformation of triadimefon to Triadimenol is a key process.[4][5] This conversion is enantioselective, meaning different soil microbes produce the four stereoisomers of **Triadimenol** at different rates, resulting in an isomeric ratio distinct from the commercial product.[4][5]
- In Plants and Animals: Both plants and animals can metabolize triadimefon to Triadimenol. [16][17] Animals possess efficient excretory systems to eliminate metabolites, whereas plants often store them as conjugates.[17] In lizards, for instance, the metabolism of triadimefon enantiomers is stereoselective, leading to different dominant Triadimenol isomers depending on the parent enantiomer administered.[18][19]

Further degradation of Triadimenol in the environment can lead to metabolites such as p-chlorophenol and 1,2,4-triazole.[1][20]

Mechanisms of Fungal Resistance

The repeated use of **Triadimenol** and other DMI (demethylation inhibitor) fungicides has led to the emergence of resistant fungal populations.[21] The primary mechanism of resistance involves mutations in the cyp51A gene, which encodes the target enzyme, sterol 14 α -demethylase.[11] These mutations can reduce the binding affinity of the fungicide to the enzyme, rendering it less effective.

Other resistance mechanisms include:

- Overexpression of the cyp51A gene, leading to higher concentrations of the target enzyme.
- Mutations affecting HMG-CoA reductase (Hmg1), which can abrogate the secondary feedback inhibition mechanism.[11]
- Increased expression of efflux pumps, which actively transport the fungicide out of the fungal cell.

Cross-resistance has been observed, where resistance to Triadimenol can confer reduced sensitivity to other DMI fungicides like fenarimol.[22]

Toxicological Profile

While effective against fungi, Triadimenol poses toxicological risks to non-target organisms.

- **Aquatic Life:** Studies on zebrafish (*Danio rerio*) have shown that both short-term and long-term exposure to Triadimenol can induce genotoxic effects, including an increase in micronuclei and other erythrocyte nuclear abnormalities.[\[10\]](#)[\[23\]](#)
- **Birds and Mammals:** In laboratory animals, Triadimenol can cause hepatotoxic and nephrotoxic effects.[\[24\]](#) As mentioned, its interaction with the dopamine system can lead to neurotoxicity.[\[1\]](#)[\[13\]](#) The JMPR has established an Acceptable Daily Intake (ADI) of 0-0.03 mg/kg body weight based on neurotoxicity studies of the related compound triadimefon.[\[25\]](#)
- **Endocrine Disruption:** Some research indicates that Triadimenol may act as an estrogen receptor agonist, highlighting a potential for endocrine-disrupting activity.[\[26\]](#)

Endpoint	Value	Organism	Source
Acceptable Daily Intake (ADI)	0.05 mg/kg bw/day	Human	[1]
Acute Reference Dose (ARfD)	0.05 mg/kg bw	Human	[1]
Acute Oral LD50	>500 mg/kg	Rat	[25]

Analytical Methodologies

Accurate quantification of Triadimenol, particularly its different stereoisomers, is crucial for residue analysis, environmental monitoring, and metabolic studies.

Protocol 1: Chiral Separation by Supercritical Fluid Chromatography (SFC)

- **Rationale:** SFC is a rapid, efficient, and environmentally friendly technique that provides excellent separation of chiral compounds. It is ideal for resolving the four stereoisomers of Triadimenol from complex matrices like food samples.[\[27\]](#)[\[28\]](#)
- **Methodology:**

- Sample Preparation: Extract the sample (e.g., fruit puree) with acetonitrile. Purify the extract using a solid-phase extraction (SPE) cartridge (e.g., Hydrophilic-Lipophilic Balanced - HLB).[28]
- Chromatographic System: Utilize a supercritical fluid chromatograph with a chiral column (e.g., Acquity Trefoil CEL2).[27][28]
- Mobile Phase: Use supercritical CO₂ with a modifier of methanol containing 0.5% ammonia.[27][28] Employ a gradient elution program.
- Flow Rate: Set the flow rate to 1.0 mL/min.[27][28]
- Detection: Use a UV detector set to a wavelength of 220 nm.[27][28]
- Quantification: Perform quantification using an external standard method with a linear range typically between 0.5-50 mg/L.[27][28]
- Validation: This method demonstrates high reproducibility with recoveries in spiked samples ranging from 80.1% to 106% and relative standard deviations between 3.3% and 7.6%.[27][28] The limit of quantification is typically around 0.05 mg/kg.[27][28]

Protocol 2: Residue Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

- Rationale: GC-MS is a robust and widely used method for the analysis of pesticide residues in various matrices, including plant materials, soil, and water.[29]
- Methodology:
 - Sample Preparation: Extract the sample with a solvent like acetone or methanol, followed by a liquid-liquid partition with dichloromethane.[29]
 - Cleanup: Clean the extract using column chromatography (e.g., on a silica gel column) to remove interfering matrix components.[29]
 - Chromatographic System: Use a gas chromatograph equipped with a suitable capillary column (e.g., DB-5ms).

- Injection: Inject the sample extract into the GC system, typically in splitless mode.
- Detection: Use a mass spectrometer, often in selected ion monitoring (SIM) mode, for high sensitivity and selectivity.
- Quantification: Quantify using an analytical reference standard.
- Validation: The method can achieve lower limits of determination of 0.06 mg/kg in plant material and soil, with recoveries typically between 80-100%.[\[29\]](#)

Conclusion and Future Perspectives

Triadimenol remains a highly effective and widely used fungicide due to its systemic action and broad-spectrum efficacy. Its biological activity is intrinsically linked to its stereochemistry, with one enantiomer being predominantly responsible for its fungicidal properties. The primary mechanism of inhibiting ergosterol biosynthesis is well-established, though secondary and off-target effects in both fungi and non-target organisms are areas of ongoing research.

Future research should focus on:

- Enantiomer-Specific Formulations: Developing and registering formulations enriched with the highly active (1S,2R)-enantiomer could reduce the total amount of pesticide applied, lowering the environmental load and non-target exposure.
- Resistance Management: Continued monitoring of fungal populations and investigation into novel resistance mechanisms are essential for sustainable use.
- Toxicological Pathways: Further elucidation of the molecular pathways underlying Triadimenol's neurotoxicity and potential endocrine-disrupting effects will allow for more refined human health and ecological risk assessments.

This guide provides a foundational understanding of Triadimenol for professionals dedicated to advancing agricultural science and ensuring environmental and consumer safety.

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